

Personal protective equipment for handling CSRM617

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Compound of Interest

Compound Name: CSRM617

Cat. No.: B12423694

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Essential Safety and Handling Guide for CSRM617

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **CSRM617**. It offers procedural, step-by-step guidance on personal protective equipment, handling, storage, and disposal to ensure laboratory safety and build trust in chemical handling protocols.

Compound Identification and Properties

CSRM617, also known as CSRM-617, is a selective small-molecule inhibitor of the transcription factor ONECUT2 (OC2). It is supplied as a white to beige powder.^[1]

Identifier	Value
CAS Number	787504-88-5[2], 1353749-74-2 (hydrochloride) [1][3][4]
Molecular Formula	C ₁₀ H ₁₃ N ₃ O ₅ [2]
Molecular Weight	255.23 g/mol [2], 291.69 g/mol (hydrochloride) [4]
Solubility	H ₂ O: 2 mg/mL, clear[1]

Hazard Identification and Precautionary Statements

CSRM617 is classified with the following hazards:

- Harmful if swallowed.[2]
- May cause an allergic skin reaction.[4]
- Causes serious eye irritation.[4]
- Suspected of causing genetic defects.[4]
- Very toxic to aquatic life with long-lasting effects.[2][4]

Signal Word: Warning[4]

Precautionary Statements:

- P201: Obtain special instructions before use.[4]
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P264: Wash hands thoroughly after handling.[2][3]
- P270: Do not eat, drink or smoke when using this product.[2][3]
- P273: Avoid release to the environment.[2][4]

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][4]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3][4]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- P308 + P313: IF exposed or concerned: Get medical advice/attention.[4]
- P501: Dispose of contents/container to an approved waste disposal plant.[2]

Personal Protective Equipment (PPE)

To ensure safety when handling **CSRM617**, the following personal protective equipment is mandatory:

Protection Type	Specification
Eye Protection	Safety goggles with side-shields.[3]
Hand Protection	Protective gloves (e.g., nitrile rubber).
Skin and Body Protection	Impervious clothing, such as a lab coat.[3]
Respiratory Protection	A suitable respirator should be used when handling the powder to avoid inhalation.[3]

Operational and Disposal Plans

Handling and Storage Protocol

Safe Handling:

- Ventilation: Always handle **CSRM617** in a well-ventilated area or in a chemical fume hood to minimize inhalation of dust or aerosols.[2][3]

- Avoid Contact: Prevent contact with eyes, skin, and clothing by wearing the appropriate PPE.
[3]
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound.[2][3]

Storage Conditions:

- Store in a tightly sealed container in a cool, well-ventilated, and locked area.[2][3]
- Protect from direct sunlight and sources of ignition.[2]
- Powder: Store at -20°C.[1][2]
- In Solvent: Store at -80°C.[2] Stock solutions at -80°C are stable for 6 months, and at -20°C for 1 month.[5]

Spill and Emergency Procedures

In Case of a Spill:

- Evacuate: Evacuate personnel from the immediate area.[2][3]
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage. Keep the product away from drains and water courses.[3]
- Cleanup:
 - Wear full personal protective equipment.[2][3]
 - For solutions, absorb with a finely-powdered liquid-binding material (e.g., diatomite, universal binders).[3]
 - Decontaminate surfaces and equipment by scrubbing with alcohol.[3]
 - Collect all contaminated material for disposal.

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids with fingers to ensure adequate flushing. Remove contact lenses if present. Promptly call a physician.[2][3]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician.[2][3]
Inhalation	Immediately move the person to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[3]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician.[3]

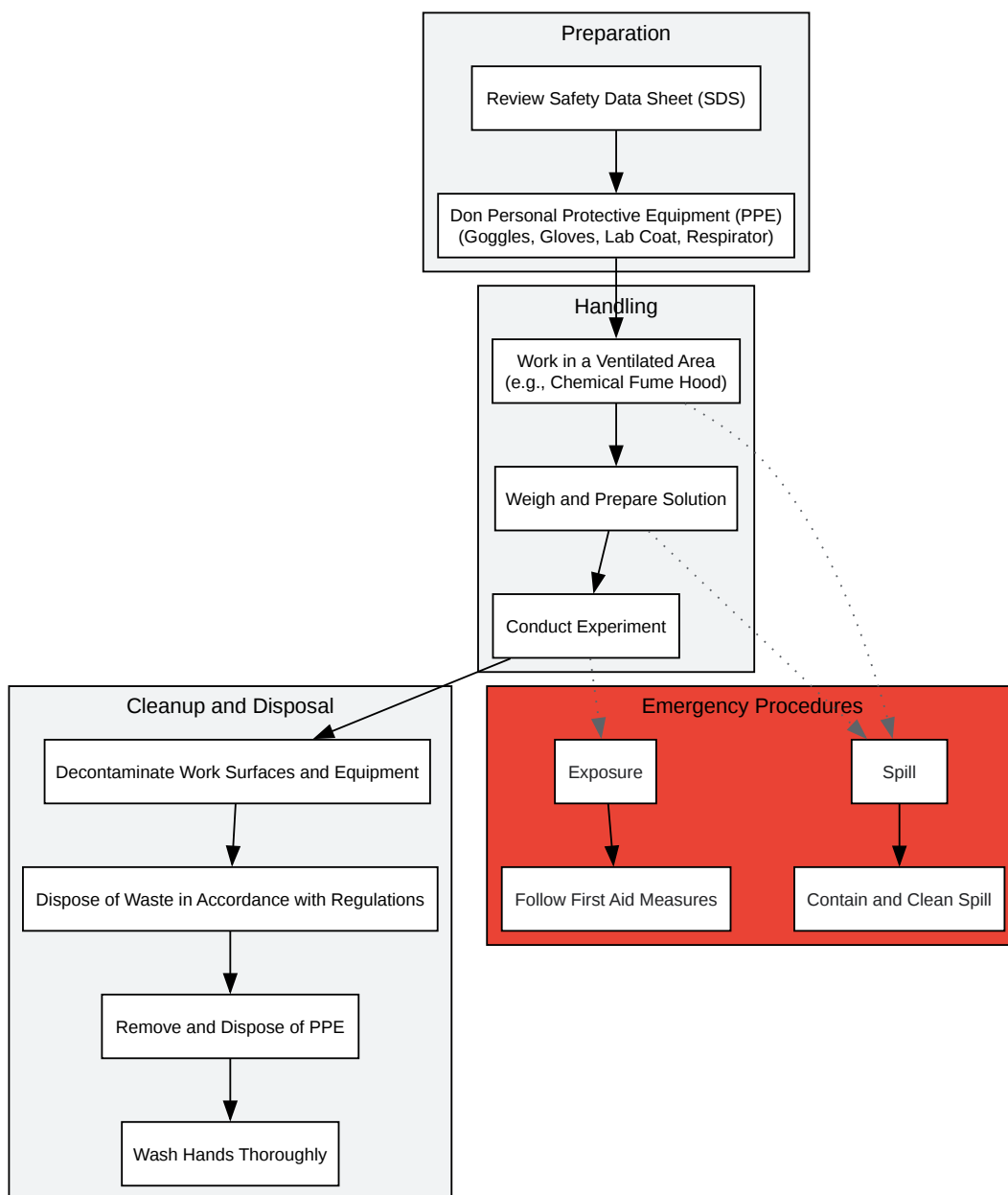
Disposal Plan

Dispose of **CSRM617** and any contaminated materials in accordance with local, state, and federal regulations.[3] This typically involves sending the waste to an approved chemical waste disposal plant.[2]

Experimental Workflow

The following diagram outlines the general workflow for safely handling **CSRM617** in a laboratory setting.

CSRM617 Safe Handling and Disposal Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and disposal of **CSRM617**.

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